

Safeguarding Your Research: A Guide to Handling Methyl-PEG3-bromide

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Compound of Interest

Compound Name: Methyl-PEG3-bromide

Cat. No.: B1281788

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For Immediate Implementation: This document provides critical safety and logistical guidance for researchers, scientists, and drug development professionals handling **Methyl-PEG3-bromide**. Adherence to these protocols is essential for ensuring a safe laboratory environment and proper disposal of chemical waste.

Methyl-PEG3-bromide is a polyethylene glycol (PEG)-based PROTAC linker utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) for research purposes.[1][2] While comprehensive toxicological data for this specific compound is not thoroughly established, it is crucial to handle it with care, following standard laboratory safety procedures for potentially hazardous chemicals.[3]

Essential Safety and Logistical Information

Proper handling and storage are paramount to ensure the stability of the compound and the safety of laboratory personnel.

Storage and Stability:

- **Pure Form:** Store at -20°C for up to 3 years or at 4°C for up to 2 years.[1]
- **In Solvent:** Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[1]
To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the solution after preparation.[1]

Physical and Chemical Properties:

Property	Value	Source
CAS Number	72593-77-2	[1][4][5][6]
Molecular Formula	C7H15BrO3	[1][2][4][5][6]
Molecular Weight	227.10 g/mol	[1][2][4][5]
Appearance	Colorless to light yellow liquid	[1]
Density	1.287 g/cm ³	[1]
Boiling Point	65°C / 2.3 mmHg	[7]
Flash Point	>110°C	[7]
Purity	≥95%	[4][6]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Methyl-PEG3-bromide** to minimize exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles.[3]	Protects against splashes and vapors.
Hand Protection	Common chemical-resistant gloves (e.g., nitrile rubber).[3]	Prevents skin contact and absorption.
Body Protection	Laboratory coat.	Protects against incidental contact.
Respiratory Protection	Avoid inhalation of vapor or gas.[3] Use in a well-ventilated area or under a chemical fume hood.	Minimizes respiratory tract irritation.

Operational Plan: Step-by-Step Handling and Disposal

This procedural guidance outlines the safe handling of **Methyl-PEG3-bromide** from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number on the label match the order.
- Shipping is typically at room temperature for continental US, but may vary elsewhere.[\[1\]](#)

2. Storage:

- Store the compound in a tightly sealed container in a dry, well-ventilated area.[\[4\]](#)
- Follow the specific temperature guidelines for long-term and short-term storage as detailed above.[\[1\]](#)[\[4\]](#)[\[5\]](#)

3. Preparation and Use:

- All handling of **Methyl-PEG3-bromide** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Before use, allow the container to reach room temperature to prevent moisture condensation.
- When preparing solutions, use an appropriate solvent such as DMSO.[\[1\]](#) Note that hygroscopic DMSO can impact solubility, so use newly opened solvent.[\[1\]](#)
- Avoid contact with skin and eyes.[\[7\]](#) In case of contact, follow the first aid measures outlined below.
- Avoid high temperatures and strong oxidizing agents.[\[3\]](#)

4. Spill Management:

- In case of a spill, ensure the area is well-ventilated.[3]
- Absorb the spill with an inert material such as vermiculite, dry sand, or earth.[3]
- Place the absorbed material into a suitable, closed container for chemical waste.[3][8]
- Do not flush spills down the sewer.[3]

5. Disposal:

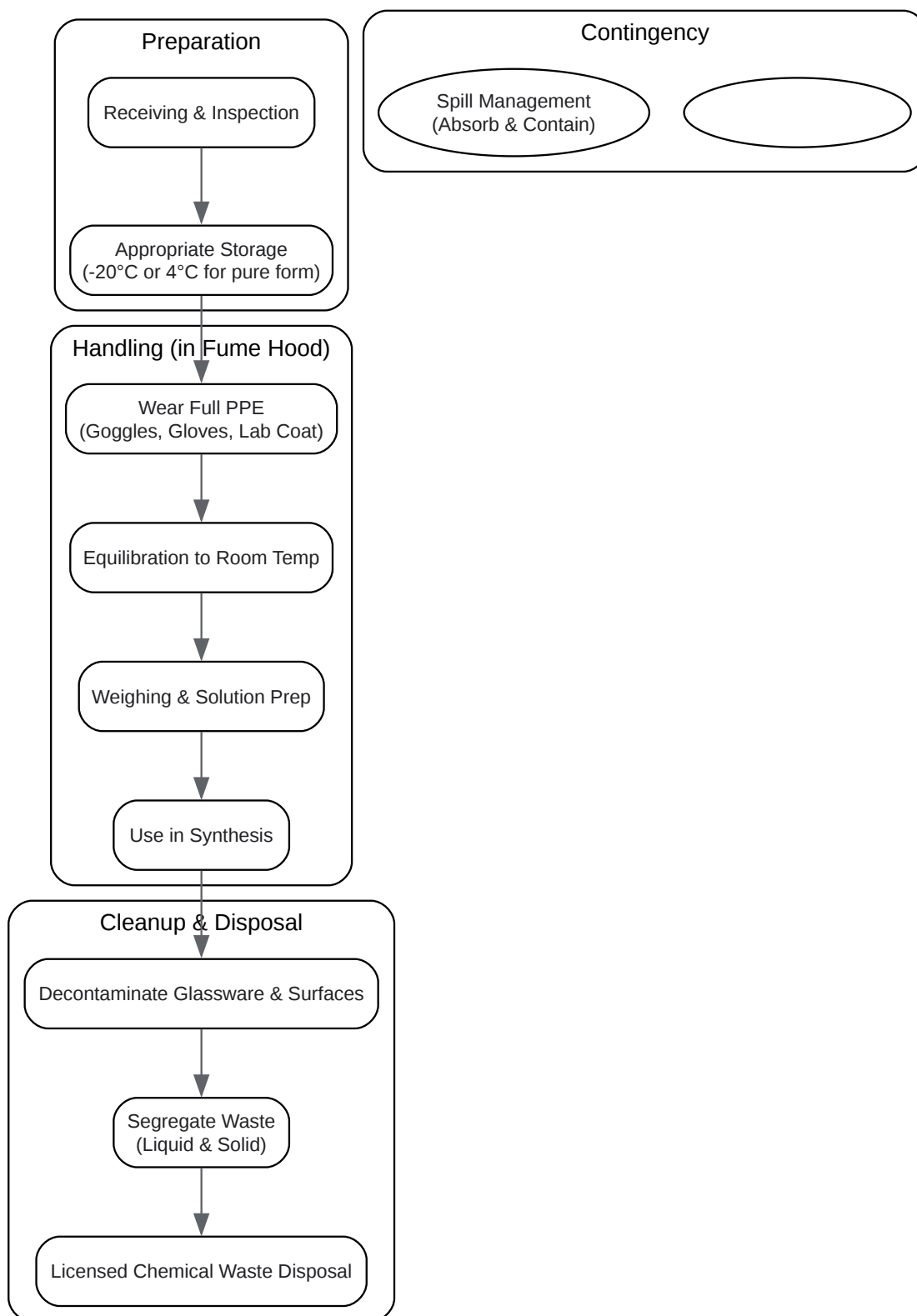
- Dispose of surplus and non-recyclable solutions and materials through a licensed disposal company.[8]
- Contaminated packaging should be disposed of in the same manner as the chemical waste.
- Follow all federal, state, and local environmental regulations for chemical waste disposal.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give artificial respiration.[3][8]
- In Case of Skin Contact: Wash off immediately with soap and plenty of water.[3][8]
- In Case of Eye Contact: Flush eyes with water as a precaution.[3][8]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[3][8]
- To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[3] Seek medical attention if symptoms persist after exposure.

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **Methyl-PEG3-bromide**.



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Caption: Workflow for Safe Handling of **Methyl-PEG3-bromide**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. biochempeg.com [biochempeg.com]
- 4. mPEG3-Br | CAS:72593-77-2 | Biopharma PEG [biochempeg.com]
- 5. m-PEG3-bromide, 72593-77-2 | BroadPharm [broadpharm.com]
- 6. precisepeg.com [precisepeg.com]
- 7. Methyl-PEG3-bromide [chembk.com]
- 8. creativepegworks.com [creativepegworks.com]
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